

# Initial Feasibility of Rescalure for Pest Control: A Technical Guide

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An In-depth Whitepaper for Researchers and Drug Development Professionals

#### Introduction

Rescalure, the synthetic pheromone of the California red scale (Aonidiella aurantii), has emerged as a promising tool for integrated pest management (IPM) in citrus and other susceptible crops. This technical guide provides a comprehensive overview of the initial feasibility studies of Rescalure for pest control, focusing on its efficacy, the experimental protocols used for its evaluation, and the underlying biological mechanisms. The primary mode of action for Rescalure is mating disruption, an environmentally benign technique that reduces pest populations by interfering with their chemical communication, thereby preventing successful reproduction.[1][2] This document is intended to serve as a resource for researchers, scientists, and professionals involved in the development of novel pest control strategies.

## Quantitative Data from Feasibility Studies

Initial field trials have demonstrated the significant potential of **Rescalure**-based mating disruption in controlling California red scale populations. The efficacy of this approach is typically measured by two key metrics: the reduction in the capture of male scales in pheromone-baited traps and the decrease in fruit damage.

#### **Efficacy of Rescalure in Reducing Male Trap Captures**



The disruption of chemical communication is directly assessed by the reduction of male insects captured in traps baited with synthetic pheromones. A significant decrease in captures within treated plots compared to untreated control plots indicates successful mating disruption.

Study	Pheromone Load per Dispenser	Application Rate (dispensers/ha)	Reduction in Male Captures (%)
Vacas et al. (2009)	50 mg	400	Significant reduction
Vacas et al. (2009)	100 mg	400	Significant reduction
Vacas et al. (2010) - Trial 1	Not Specified	Not Specified	98% (during 2nd flight), 94.1% (during 3rd flight)[3]
Vacas et al. (2010) - Trial 2	Not Specified	Not Specified	93.5% (during 2nd flight), 82.9% (during 3rd flight)[3]
Vacas et al. (2010) - Trial 3	Not Specified	Not Specified	76.7% (during 2nd flight), 68.1% (during 3rd flight)[3]
Grafton-Cardwell et al. (2021)	Not Specified (CheckMate® CRS)	Not Specified	90% (average cumulative reduction) [4][5]

## **Efficacy of Rescalure in Reducing Crop Damage**

The ultimate measure of a pest control strategy's success is its ability to reduce crop damage. Studies have consistently shown that mating disruption with **Rescalure** leads to a significant decrease in the percentage of infested fruit.



Study	Pheromone Load per Dispenser	Application Rate (dispensers/ha)	Reduction in Fruit Damage (%)
Vacas et al. (2009)	50 mg & 100 mg	400	~70%[6]
Vacas et al. (2010) - Trial 1	Not Specified	Not Specified	~70% (compared to an oil-treated plot)[3]
Vacas et al. (2010) - Trial 2	Not Specified	Not Specified	~60% (compared to an untreated plot)[3]
Vacas et al. (2010) - Trial 3	Not Specified	Not Specified	~80% (compared to an untreated plot)[3]
Grafton-Cardwell et al. (2021)	Not Specified (CheckMate® CRS)	Not Specified	75% (reduction in highly infested fruit)[4]

### **Experimental Protocols**

The evaluation of **Rescalure**'s efficacy relies on well-defined experimental protocols conducted in commercial orchards. These protocols are designed to quantify the impact of mating disruption on the target pest population and the resulting crop protection.

#### **Field Trial Design**

- Site Selection: Trials are conducted in commercial citrus orchards with a known history of California red scale infestation.
- Plot Establishment: Large, unreplicated plots are typically used for mating disruption trials
  due to the nature of pheromone dispersal. A treated plot receiving the Rescalure dispensers
  is established alongside an untreated control plot. To minimize interference, a significant
  buffer zone is maintained between the plots.
- Dispenser Application: Pheromone dispensers are manually placed within the tree canopy at a predetermined density (e.g., 180 to 600 dispensers per acre).[7][8] Dispensers are typically hung on branches at a height of approximately 6 feet.[1] The application is timed to coincide with the first male flight of the season.



#### **Efficacy Assessment**

- Male Flight Monitoring:
  - Pheromone-baited sticky traps are deployed in both the treated and control plots to monitor the male California red scale population.
  - Traps are checked weekly, and the number of captured males is recorded.
  - The percentage of reduction in male captures in the treated plot compared to the control plot is calculated to determine the level of mating disruption.
- Fruit Damage Assessment:
  - At the end of the growing season, a random sample of fruit is collected from a predetermined number of trees in both the treated and control plots.
  - Each fruit is inspected for the presence of California red scale, and the level of infestation is categorized (e.g., uninfested, moderately infested, highly infested).
  - The percentage of damaged fruit in the treated plot is compared to the control plot to evaluate the effectiveness of the treatment in preventing crop loss.



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